



Application Notes and Protocols for U-46619 Stock Solution Preparation

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Compound of Interest

Compound Name: U-46619 Glycine methyl ester

Cat. No.: B10767064 Get Quote

Introduction

U-46619 is a stable synthetic analog of the prostaglandin endoperoxide PGH2.[1][2] It functions as a potent and selective agonist for the thromboxane A2 (TP) receptor, mimicking the biological effects of thromboxane A2 (TXA2).[3][4] Activation of the G-protein-coupled TP receptor by U-46619 initiates downstream signaling cascades, including the activation of phospholipase C and RhoA, leading to physiological responses such as platelet aggregation, vasoconstriction, and smooth muscle contraction.[3][5] Due to its stability compared to the highly labile TXA2, U-46619 is a widely used tool in research to study TXA2-mediated signaling pathways and their physiological and pathophysiological roles.

These application notes provide a detailed protocol for the preparation of U-46619 stock solutions for use in various in vitro and in vivo experimental settings.

Chemical Properties and Solubility

U-46619 is commonly supplied as a solution in methyl acetate.[1][2] It is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF), with a solubility of approximately 100 mg/mL.[1][2][6] However, it is only sparingly soluble in aqueous buffers. For instance, its solubility in PBS (pH 7.2) is approximately 1 mg/mL.[1][2][6] For experiments requiring aqueous solutions, it is recommended to first dissolve U-46619 in an organic solvent and then dilute it with the aqueous buffer of choice.[1][5]

Storage and Stability



For long-term storage, U-46619, particularly when supplied in methyl acetate, should be stored at -20°C, where it is stable for at least two years.[1] Stock solutions prepared in organic solvents like DMSO or ethanol should also be stored at -20°C for several months or at -80°C for extended stability.[5][7] It is important to note that aqueous solutions of U-46619 are not stable and should be prepared fresh for each experiment; storing aqueous solutions for more than a day is not recommended.[1][6]

Quantitative Data Summary

Property Property	Value
Molecular Formula	C21H34O4
Molecular Weight	350.5 g/mol
Purity	≥98%[1][4]
Solubility in DMSO	~100 mg/mL[1][2][6]
Solubility in Ethanol	~100 mg/mL[4][6]
Solubility in DMF	~100 mg/mL[2]
Solubility in PBS (pH 7.2)	~1 mg/mL[1][2][6]
Storage Temperature	-20°C[1][6]
Stability	≥ 2 years in methyl acetate at -20°C[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Organic Stock Solution (e.g., 10 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution of U-46619 in DMSO, starting from a commercial preparation supplied in methyl acetate.

Materials:

- U-46619 in methyl acetate (e.g., 10 mg/mL)
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile microcentrifuge tubes or amber glass vials
- A gentle stream of inert gas (e.g., nitrogen or argon)
- Pipettes and sterile tips

Procedure:

- Aliquot the Commercial Solution: In a fume hood, carefully transfer a desired volume of the U-46619/methyl acetate solution to a sterile glass vial. For example, to prepare 1 mg of U-46619, transfer 100 μL of a 10 mg/mL solution.
- Evaporate the Methyl Acetate: Under a gentle stream of nitrogen or argon, evaporate the
 methyl acetate until a thin film or pale yellow oil of U-46619 remains at the bottom of the vial.
 [1] This step should be performed carefully to avoid splashing the compound.
- Reconstitute in DMSO: Immediately add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration. To prepare a 10 mM stock solution from 1 mg of U-46619 (MW: 350.5 g/mol):
 - Volume of DMSO = (Mass of U-46619 / Molecular Weight) / Desired Concentration
 - \circ Volume of DMSO = (0.001 g / 350.5 g/mol) / 0.010 mol/L = 0.000285 L = 285 μ L
- Ensure Complete Dissolution: Vortex the solution gently or sonicate briefly in an ultrasonic bath to ensure the U-46619 is completely dissolved.[7]
- Aliquot and Store: Aliquot the stock solution into smaller volumes in sterile, tightly sealed microcentrifuge tubes or amber vials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of an Aqueous Working Solution

This protocol describes the dilution of the organic stock solution into an aqueous buffer for immediate use in experiments.

Materials:



- U-46619 high-concentration organic stock solution (e.g., 10 mM in DMSO)
- Aqueous buffer of choice (e.g., PBS, pH 7.2)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

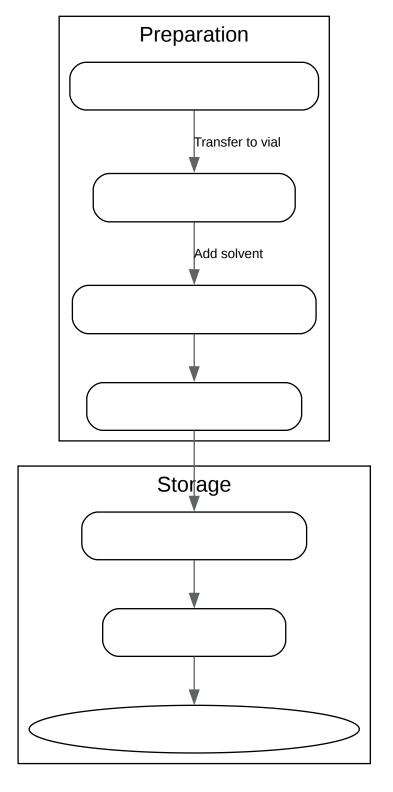
Procedure:

- Thaw the Stock Solution: Remove one aliquot of the U-46619 organic stock solution from the freezer and allow it to thaw completely at room temperature.
- Calculate Dilution: Determine the volume of the stock solution required to achieve the desired final concentration in your experimental buffer. For example, to prepare 1 mL of a 10 µM working solution from a 10 mM stock:
 - \circ (V1)(10 mM) = (1000 μ L)(10 μ M)
 - \circ V1 = 1 μ L
- Prepare Working Solution: Add the calculated volume of the stock solution to the appropriate volume of the aqueous buffer. It is crucial to add the stock solution to the buffer while vortexing gently to prevent precipitation of the compound.
- Immediate Use: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of U-46619.[1][6]

Visualizations



Workflow for U-46619 Stock Solution Preparation

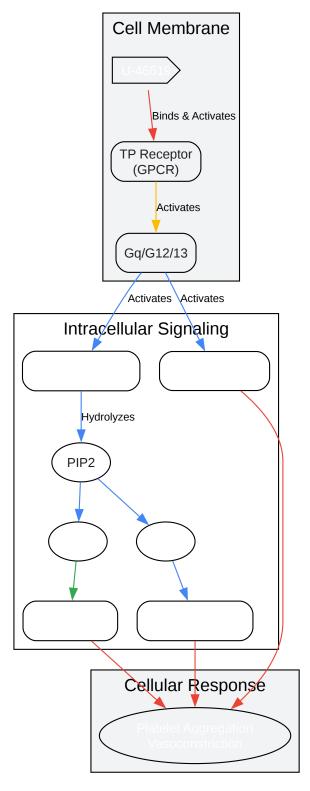


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Caption: Workflow for preparing U-46619 stock solution.



U-46619 Signaling Pathway



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